

handling and storage of light-sensitive 3-Pyridinesulfonic acid

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Compound of Interest

Compound Name: 3-Pyridinesulfonic acid

Cat. No.: B189471

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Technical Support Center: 3-Pyridinesulfonic Acid

This technical support center provides essential guidance for researchers, scientists, and drug development professionals on the proper handling and storage of light-sensitive **3-Pyridinesulfonic acid**.

Frequently Asked Questions (FAQs)

Q1: What is **3-Pyridinesulfonic acid** and what are its primary applications?

A1: **3-Pyridinesulfonic acid** (CAS No. 636-73-7) is a white to almost white crystalline powder. [1] It is a stable organic compound under normal temperatures and pressures. Due to its chemical properties, it serves as a crucial intermediate in the synthesis of various organic compounds.[2] Its most notable application is in the pharmaceutical industry as a key building block for the synthesis of active pharmaceutical ingredients (APIs), such as the proton pump inhibitor Vonoprazan.[1] It is also utilized in the electroplating industry.

Q2: Why is **3-Pyridinesulfonic acid** considered light-sensitive?

A2: **3-Pyridinesulfonic acid** is designated as a light-sensitive material, which means it can undergo degradation upon exposure to light.[3] This degradation can lead to the formation of

impurities, which may compromise the integrity and purity of the compound, affecting experimental outcomes and the quality of the final products.[1]

Q3: What are the general safety precautions when handling **3-Pyridinesulfonic acid**?

A3: **3-Pyridinesulfonic acid** is a corrosive substance and should be handled with care in a well-ventilated area or under a chemical fume hood.[3][4] It is crucial to wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[4] Avoid inhalation of dust and direct contact with skin and eyes.[3] In case of contact, rinse the affected area thoroughly with water and seek medical attention.[4]

Q4: What are the recommended storage conditions for **3-Pyridinesulfonic acid**?

A4: To maintain its stability and purity, **3-Pyridinesulfonic acid** should be stored in a tightly closed container in a cool, dry, and well-ventilated area.[3] It is imperative to protect it from light by using an opaque or amber-colored container and storing it in a dark place, such as a cabinet.[3] The storage area should be away from heat, sparks, and open flames, and separate from incompatible materials like strong oxidizing agents, acids, and bases.[3]

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Discoloration of solid 3-Pyridinesulfonic acid (e.g., yellowing)	Exposure to light, air, or contaminants.	Discard the discolored material to avoid using a potentially degraded substance. Ensure the container is properly sealed and protected from light during storage.
Inconsistent experimental results	Degradation of 3-Pyridinesulfonic acid due to improper handling or storage.	Review your handling and storage procedures. Always work with the compound in a dimly lit area or use red light. Minimize the duration of exposure to ambient light during weighing and preparation of solutions. Prepare solutions fresh for each experiment if possible.
Formation of unknown impurities in reactions	Use of degraded 3-Pyridinesulfonic acid.	If you suspect degradation, it is advisable to use a fresh, properly stored batch of the compound. Analytical techniques such as HPLC can be used to check the purity of the starting material before use.
Low yield in a synthesis reaction	The reactivity of 3-Pyridinesulfonic acid may have been compromised due to degradation.	Ensure that all handling steps, from weighing to reaction setup, are performed with minimal light exposure. Use foil to cover flasks and other glassware containing the compound.

Data Presentation

Table 1: Physical and Chemical Properties of **3-Pyridinesulfonic Acid**

Property	Value	Reference
CAS Number	636-73-7	[1]
Molecular Formula	C5H5NO3S	
Molecular Weight	159.16 g/mol	
Appearance	White to almost white crystalline powder	[1]
Melting Point	>300 °C	
Solubility	Soluble in water	[1]
Stability	Stable under normal temperatures and pressures; Light-sensitive	[3]
Incompatibilities	Strong oxidizing agents, acids, bases	[3]

Experimental Protocols

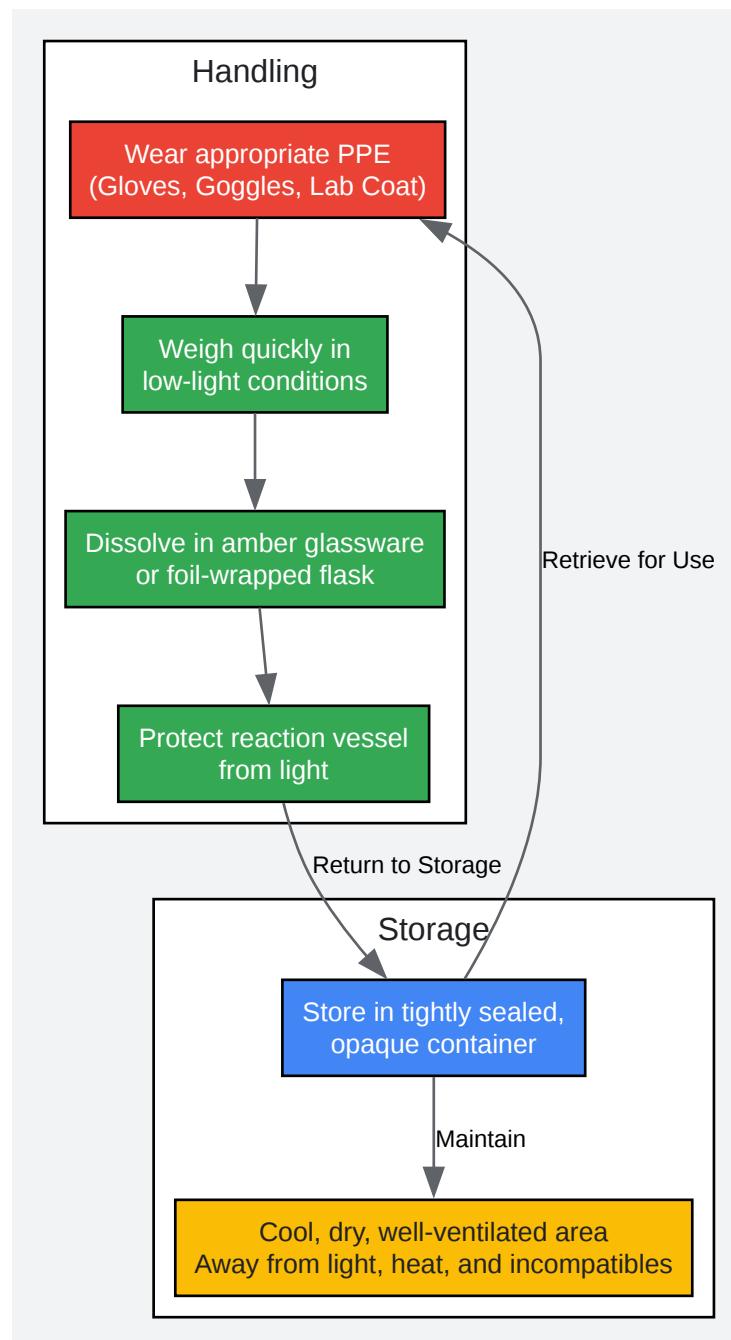
General Protocol for Handling Light-Sensitive **3-Pyridinesulfonic Acid** in an Experimental Workflow

- Objective: To provide a standardized procedure for handling **3-Pyridinesulfonic acid** to minimize light-induced degradation during a typical laboratory experiment.
- Materials:
 - **3-Pyridinesulfonic acid** (stored in an amber or opaque container)
 - Amber-colored volumetric flasks and beakers
 - Aluminum foil
 - Spatula

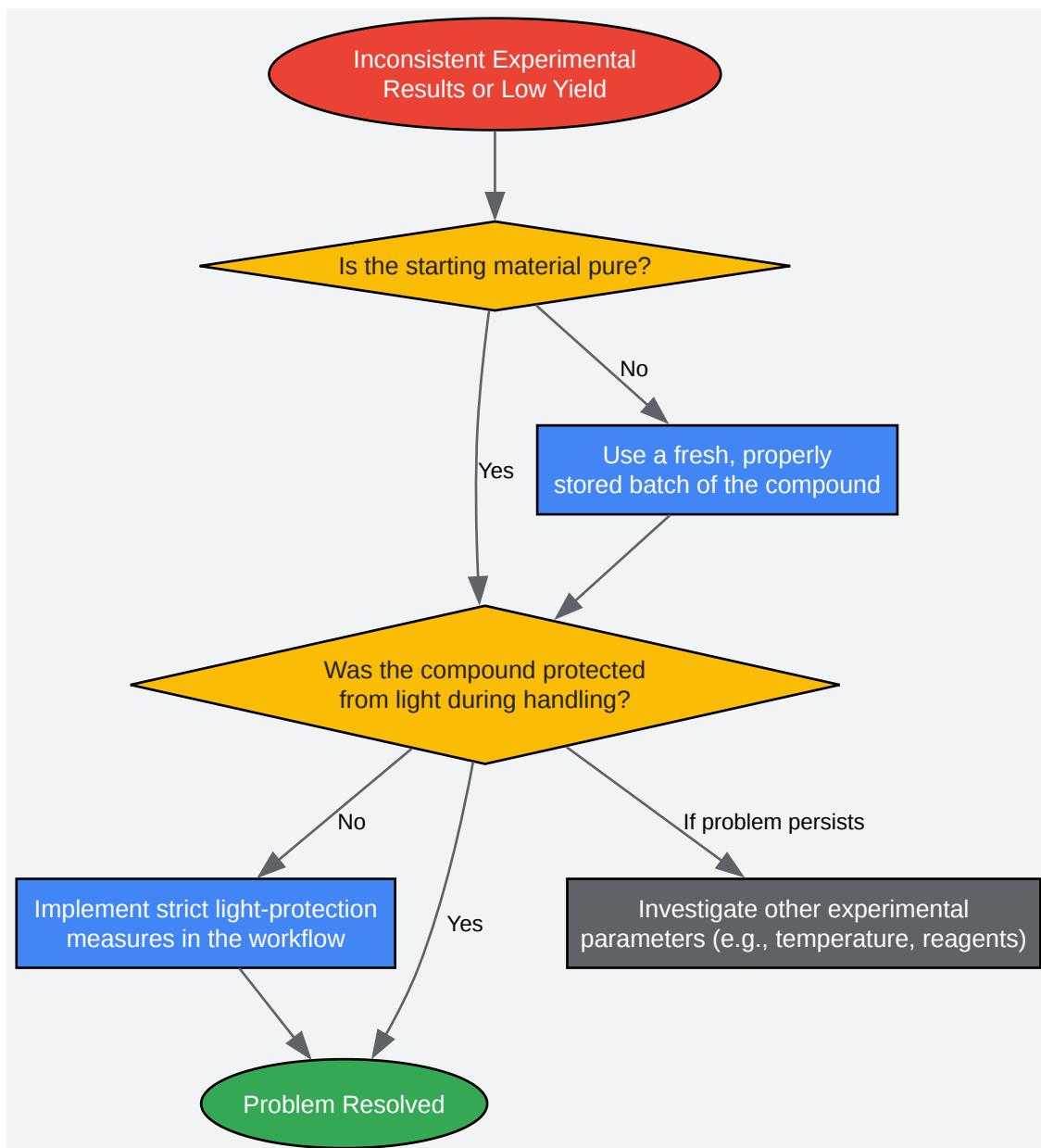
- Weighing balance
- Appropriate solvents
- Personal Protective Equipment (PPE): lab coat, safety goggles, chemical-resistant gloves
- Methodology:
 - Preparation of the Workspace: Whenever possible, conduct all manipulations in a designated low-light area. This can be achieved by dimming the lights in the laboratory or using a fume hood with the sash lowered and the light turned off. For highly sensitive applications, a darkroom with red light may be necessary.
 - Weighing the Compound:
 - Retrieve the **3-Pyridinesulfonic acid** container from its dark storage location.
 - Minimize the time the container is open.
 - Quickly and accurately weigh the desired amount of the solid compound onto weighing paper or into a suitable container.
 - Immediately close the main stock container and return it to its proper storage.
 - Preparation of Solutions:
 - Transfer the weighed **3-Pyridinesulfonic acid** into an amber-colored volumetric flask or a flask wrapped completely in aluminum foil.
 - Add the desired solvent and mix until the solid is fully dissolved.
 - If the solution needs to be stored, even for a short period, ensure the container is tightly sealed and remains protected from light.
 - Reaction Setup:
 - When adding the **3-Pyridinesulfonic acid** solution to a reaction vessel, do so with minimal light exposure.

- If the reaction is light-sensitive, wrap the reaction flask and any associated glassware (e.g., dropping funnel) with aluminum foil.
- Post-Reaction Work-up and Analysis:
 - During any extraction, filtration, or purification steps, continue to protect the solutions and samples from light using amber glassware or aluminum foil.
 - If samples are to be analyzed by techniques such as HPLC or UV-Vis spectroscopy, use amber autosampler vials or vials wrapped in foil. Minimize the time the samples are exposed to light before analysis.

Mandatory Visualization

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Caption: Workflow for the proper storage and handling of light-sensitive **3-Pyridinesulfonic acid**.



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Caption: A logical diagram for troubleshooting experimental issues with **3-Pyridinesulfonic acid**.

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